

Method for dissolving and storing Z-Isoleucinamide

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Compound of Interest

Compound Name: Z-Ile-NH

Cat. No.: B15287081

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Application Notes and Protocols: Z-Isoleucinamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a detailed guide for the dissolution and storage of Z-Isoleucinamide, a carboxybenzyl-protected form of isoleucinamide. Due to the limited availability of specific data for this compound, the following protocols are based on the general properties of Z-protected amino acids and amides. Researchers should consider these recommendations as a starting point and perform small-scale tests to optimize the procedures for their specific experimental needs.

Chemical Properties and Data

Property	Value	Source
Compound Name	L-Z-Isoleucinamide	[1]
CAS Number	86161-49-1	[1]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	264.32 g/mol	[1]
Storage Condition	2-8°C, dry and sealed away from light	[1]

Solubility and Dissolution Protocol

The presence of the benzyloxycarbonyl (Z) group imparts a significant hydrophobic character to the molecule, which generally results in poor aqueous solubility. Conversely, the amide group can participate in hydrogen bonding. Therefore, a solvent-based dissolution approach is recommended.

Table 1: Recommended Solvents for Solubility Testing

Solvent	Class	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	High	Recommended as the primary solvent for creating stock solutions.
Dimethylformamide (DMF)	Polar Aprotic	High	An alternative to DMSO for stock solution preparation.
Ethanol	Polar Protic	Moderate to Low	May be suitable for some applications but will likely require warming.
Methanol	Polar Protic	Moderate to Low	Similar to ethanol, solubility may be limited.
Water	Polar Protic	Very Low	Not recommended for initial dissolution.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Pre-weigh:** Carefully weigh the desired amount of Z-Isoleucinamide powder in a microcentrifuge tube. For 1 ml of a 10 mM stock solution, you will need 2.64 mg of Z-Isoleucinamide.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the tube.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. If the compound does not fully dissolve, gentle warming in a water bath (37°C) for 5-10 minutes may be necessary.
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter before use.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

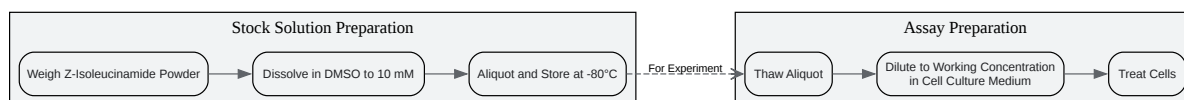
Storage and Stability

Proper storage is crucial to maintain the integrity of Z-Isoleucinamide.

- **Solid Form:** Store the lyophilized powder at 2-8°C in a tightly sealed container, protected from light and moisture.^[1]
- **Stock Solutions:** For short-term storage (up to 1-2 weeks), stock solutions in DMSO or DMF can be stored at -20°C. For long-term storage, it is recommended to store aliquots at -80°C. Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.

Experimental Workflow: Preparing for a Cell-Based Assay

The following diagram illustrates a typical workflow for preparing Z-Isoleucinamide for use in a cell-based assay.

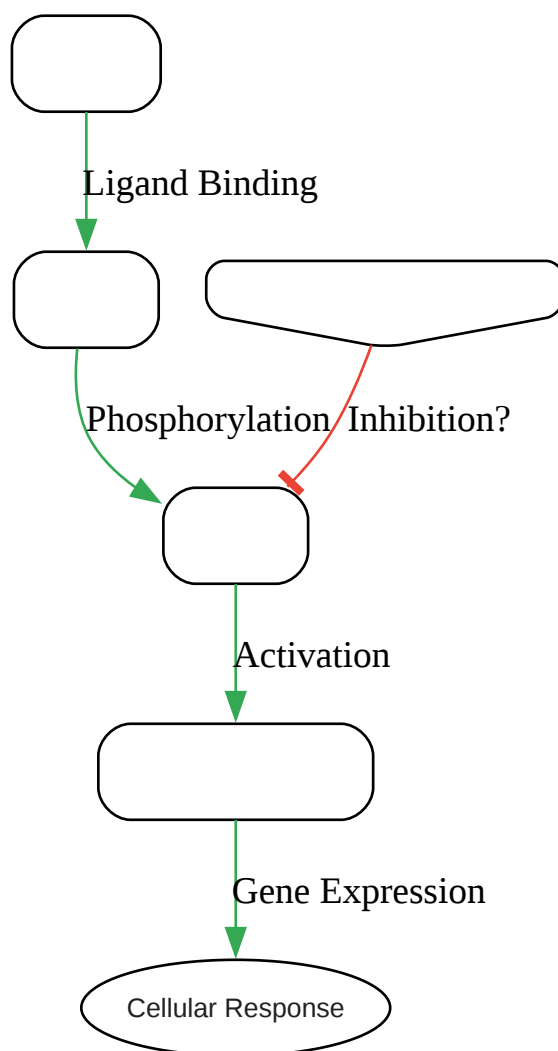


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Experimental workflow for Z-Isoleucinamide.

Hypothetical Signaling Pathway Investigation

While the specific biological targets of Z-Isoleucinamide are not yet defined, a common application for novel small molecules is the investigation of their effects on signaling pathways implicated in disease. The diagram below illustrates a hypothetical scenario where Z-Isoleucinamide could be tested for its ability to modulate a generic kinase signaling cascade.



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Hypothetical modulation of a kinase cascade.

Disclaimer: The protocols and information provided in these application notes are intended as a general guide. It is the responsibility of the end-user to determine the suitability of these methods for their specific applications and to perform any necessary optimization.

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References

- 1. Copper - Wikipedia [en.wikipedia.org]
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